

# Hmdra biological targets and pathways

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## Compound of Interest

Compound Name: Hmdra

Cat. No.: B037786

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## References

- 1. HydRA: Deep-learning models for predicting RNA-binding capacity from protein interaction association context and protein sequence - PMC [pmc.ncbi.nlm.nih.gov]
- 2. HydRA: Deep-learning models for predicting RNA-binding capacity from protein interaction association context and protein sequence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pure.psu.edu [pure.psu.edu]
- 5. Down-regulation of HtrA1 activates the epithelial-mesenchymal transition and ATM DNA damage response pathways. | Sigma-Aldrich [merckmillipore.com]
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